

A Researcher's Comprehensive Guide to Dabrafenib (CAS 874592-32-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [5-(4-Bromo-2-chlorophenyl)-2-furyl]methanol

CAS No.: 874592-32-2

Cat. No.: B358893

[Get Quote](#)

This technical guide provides an in-depth overview of Dabrafenib (CAS 874592-32-2), a potent and selective inhibitor of BRAF kinase. Designed for researchers, scientists, and drug development professionals, this document synthesizes critical safety data with mechanistic insights and practical experimental considerations to support laboratory applications and therapeutic development.

Section 1: Chemical Identity and Physicochemical Properties

Dabrafenib, also known as GSK2118436, is a targeted anti-cancer agent.^[1] Its mesylate salt form, Dabrafenib mesylate (CAS: 1195768-06-9), is the active pharmaceutical ingredient in marketed formulations.^{[2][3]} The compound's core structure is N-(3-(5-(2-aminopyrimidin-4-yl)-2-tert-butylthiazol-4-yl)-2-fluorophenyl)-2,6-difluorobenzenesulfonamide.^[4]

Table 1: Physicochemical Properties of Dabrafenib

Property	Value	Source(s)
CAS Number	874592-32-2 (Parent), 1195765-45-7	[4][5]
Molecular Formula	C23H20F3N5O2S2	[4]
Molecular Weight	519.56 g/mol	[4]
Appearance	Crystalline solid	[6]
Solubility	Soluble in DMSO and ethanol.	-
Bioavailability	95% (oral)	[2]
Protein Binding	99.7%	[2]
Metabolism	Hepatic, primarily via CYP2C8 and CYP3A4.[2][7]	[2][7]
Half-life	~10 hours for the parent compound.	[2]

Section 2: Comprehensive Safety and Hazard Analysis

Handling Dabrafenib in a laboratory setting requires adherence to strict safety protocols due to its nature as a potent pharmaceutical ingredient.[4] The following information is synthesized from available Safety Data Sheets (SDS).

GHS Hazard Identification

- Hazard Pictograms: GHS08 (Health Hazard), GHS09 (Environmentally Hazardous).[5]
- Signal Word: Warning.[6]
- Hazard Statements:
 - H361: Suspected of damaging fertility or the unborn child.[5][6]
 - H373: May cause damage to the heart through prolonged or repeated exposure.[5]

- H400: Very toxic to aquatic life.[5]
- H411: Toxic to aquatic life with long-lasting effects.[5]

Laboratory Handling and Personal Protective Equipment (PPE)

Given its toxicological profile, handling of Dabrafenib should only be performed by personnel trained in handling potent active pharmaceutical ingredients.[4]

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood. Ensure accessible safety shower and eyewash stations.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles with side-shields.[3]
 - Hand Protection: Wear protective, impervious gloves (e.g., nitrile).[3]
 - Skin and Body Protection: Wear a lab coat or other impervious clothing.[3]
 - Respiratory Protection: For operations that may generate dust or aerosols, a suitable respirator should be used.[3]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[3][5]
- Skin Contact: Wash the affected area immediately with plenty of soap and water.[3][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[3][4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]

Stability and Storage

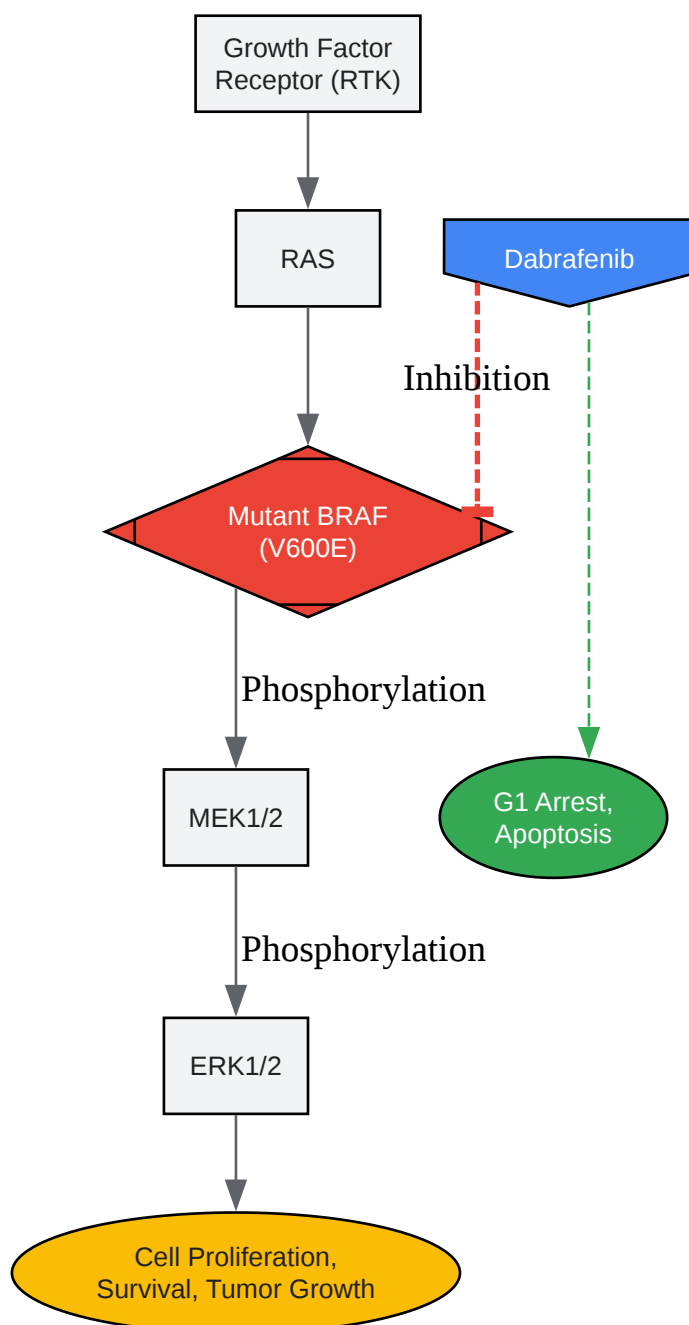
Dabrafenib is stable under recommended storage conditions.[3] It should be stored locked up in a dry, cool, and well-ventilated place, away from strong oxidizing agents.[6]

Section 3: Mechanism of Action and Biological Activity

Dabrafenib is a selective, ATP-competitive inhibitor of the BRAF kinase.[9][10] Its primary therapeutic application is in cancers harboring activating mutations in the BRAF gene, most commonly the V600E mutation found in approximately 50% of melanomas.[7][10]

The BRAF protein is a key component of the RAS/RAF/MEK/ERK (MAPK) signaling pathway, which regulates cellular processes like proliferation, differentiation, and survival.[10] In BRAF-mutant cancers, this pathway is constitutively activated, leading to uncontrolled cell growth.[7][9] Dabrafenib binds to the active conformation of the mutant BRAF kinase, inhibiting its activity.[10] This blockade leads to decreased phosphorylation of downstream targets MEK and ERK, resulting in G1 cell cycle arrest and apoptosis in tumor cells.[10][11]

It is important to note that Dabrafenib is not indicated for the treatment of wild-type BRAF cancers, as it can paradoxically activate the MAPK pathway in these cells.[7][10]



[Click to download full resolution via product page](#)

Caption: Dabrafenib inhibits mutant BRAF, blocking the MAPK pathway.

Section 4: Applications in Research & Drug Development

Dabrafenib is a critical tool for studying MAPK pathway signaling and developing novel cancer therapies. Its high selectivity makes it valuable for:

- **Target Validation:** Confirming the role of BRAF V600 mutations in driving cancer cell proliferation.
- **In Vitro and In Vivo Models:** Inducing tumor growth inhibition in xenograft models of BRAF-mutant cancers.[\[10\]](#)[\[11\]](#)
- **Combination Studies:** Investigating synergistic effects with other inhibitors, such as the MEK inhibitor Trametinib, to overcome resistance mechanisms.[\[9\]](#)[\[11\]](#)

Section 5: Experimental Protocols & Methodologies

In Vitro Cell Proliferation Assay (MTT Assay)

This protocol outlines a standard method to assess the effect of Dabrafenib on the proliferation of BRAF V600E-mutant melanoma cells (e.g., A375 cell line).

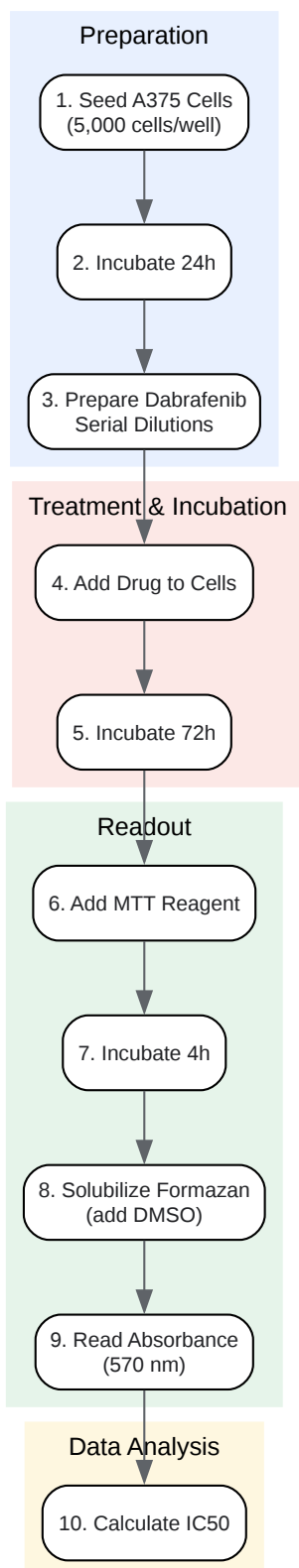
Materials:

- A375 human melanoma cell line (ATCC® CRL-1619™)
- DMEM media with 10% FBS and 1% Penicillin-Streptomycin
- Dabrafenib stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- DMSO (cell culture grade)
- Plate reader (570 nm absorbance)

Procedure:

- **Cell Seeding:** Plate A375 cells in a 96-well plate at a density of 5,000 cells/well in 100 µL of media. Incubate for 24 hours at 37°C, 5% CO₂.

- **Compound Treatment:** Prepare serial dilutions of Dabrafenib in culture media. Remove the old media from the plate and add 100 μ L of the Dabrafenib dilutions to the respective wells. Include a vehicle control (DMSO) and a no-treatment control.
- **Incubation:** Incubate the plate for 72 hours at 37°C, 5% CO₂.
- **MTT Addition:** Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours.
- **Formazan Solubilization:** Carefully remove the media and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro cell proliferation (MTT) assay.

References

- R Discovery. (n.d.). What are the molecular mechanisms of action of Dabrafenib Mesylate in therapeutic applications? Retrieved from [\[Link\]](#)
- Sammons, S., & Miller, K. (n.d.). Dabrafenib and its use in the treatment of metastatic melanoma. PMC. Retrieved from [\[Link\]](#)
- DermNet. (n.d.). Dabrafenib. Retrieved from [\[Link\]](#)
- IUPHAR/BPS Guide to PHARMACOLOGY. (2018, April 15). dabrafenib. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Dabrafenib. Retrieved from [\[Link\]](#)
- ClinicalTrials.gov. (n.d.). Dabrafenib and Trametinib for BRAF-inhibitor Pretreated Patients. Retrieved from [\[Link\]](#)
- DC Chemicals. (2024, January 1). Dabrafenib Mesylate | 1195768-06-9 | MSDS. Retrieved from [\[Link\]](#)
- Dummer, R., et al. (2021). A Phase 2 Clinical Trial of Trametinib and Low-Dose Dabrafenib in Patients with Advanced Pretreated NRASQ61R/K/L Mutant Melanoma (TraMel-WT). PMC. Retrieved from [\[Link\]](#)
- King, A. J., et al. (2013). Dabrafenib; Preclinical Characterization, Increased Efficacy when Combined with Trametinib, while BRAF/MEK Tool Combination Reduced Skin Lesions. PMC. Retrieved from [\[Link\]](#)
- Mitric, C., et al. (2025, October 13). Successful Dabrafenib Desensitization Protocols in a Patient with Metastatic Melanoma. Retrieved from [\[Link\]](#)
- Mitric, C., et al. (2022, April 3). Successful Dabrafenib Desensitization Protocols in a Patient with Metastatic Melanoma. MDPI. Retrieved from [\[Link\]](#)
- Simasko, S. M., et al. (1980). Substance P enhances cholinergic receptor desensitization in a clonal nerve cell line. PubMed. Retrieved from [\[Link\]](#)

- Triskem International. (2017, January 3). Safety Data Sheet. Retrieved from [[Link](#)]
- Andreis, P. G., et al. (1999). The inhibitor of phospholipase-A2, AACOCF3, stimulates steroid secretion by dispersed human and rat adrenocortical cells. PubMed. Retrieved from [[Link](#)]
- The Good Scents Company. (n.d.). 6-aminocaproic acid, 60-32-2. Retrieved from [[Link](#)]
- Darmani, N. A., & Crim, J. (n.d.). The cannabinoid CB1 receptor antagonist SR 141716A reverses the antiemetic and motor depressant actions of WIN 55, 212-2. ClinPGx. Retrieved from [[Link](#)]
- CAS Common Chemistry. (n.d.). 6-Aminohexanoic acid. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2025, October 15). Aminocaproic acid hydrochloride Properties. Retrieved from [[Link](#)]
- PubChem. (n.d.). 6-(6-Aminohexanamido)hexanoic acid. Retrieved from [[Link](#)]
- Owczarek, K., et al. (2023, September 8). Antioxidant and Anti-Glycation Potential of H2 Receptor Antagonists—In Vitro Studies and a Systematic Literature Review. MDPI. Retrieved from [[Link](#)]
- Jones, P. M., et al. (1996). A specific inhibitor of cytosolic phospholipase A2 activity, AACOCF3, inhibits glucose-induced insulin secretion from isolated rat islets. PubMed. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Dabrafenib - Wikipedia \[en.wikipedia.org\]](#)
- [2. dabrafenib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY \[guidetopharmacology.org\]](#)

- [3. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [4. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [5. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [6. stemcell.com](https://stemcell.com) [stemcell.com]
- [7. dermnetnz.org](https://dermnetnz.org) [dermnetnz.org]
- [8. Dabrafenib Mesylate|1195768-06-9|MSDS](https://dcchemicals.com) [dcchemicals.com]
- [9. discovery.researcher.life](https://discovery.researcher.life) [discovery.researcher.life]
- [10. Dabrafenib and its use in the treatment of metastatic melanoma - PMC](https://pubmed.ncbi.nlm.nih.gov/3011195768/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/3011195768/)]
- [11. Dabrafenib; Preclinical Characterization, Increased Efficacy when Combined with Trametinib, while BRAF/MEK Tool Combination Reduced Skin Lesions - PMC](https://pubmed.ncbi.nlm.nih.gov/3011195768/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/3011195768/)]
- To cite this document: BenchChem. [A Researcher's Comprehensive Guide to Dabrafenib (CAS 874592-32-2)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b358893/docs#a-researcher-s-comprehensive-guide-to-dabrafenib-cas-874592-32-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)